

# 2,5-dichloro-N-methylaniline hydrochloride solubility in organic solvents

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## Compound of Interest

**Compound Name:** 2,5-dichloro-N-methylaniline hydrochloride

**Cat. No.:** B1421641

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An In-depth Technical Guide to the Solubility of **2,5-dichloro-N-methylaniline Hydrochloride** in Organic Solvents

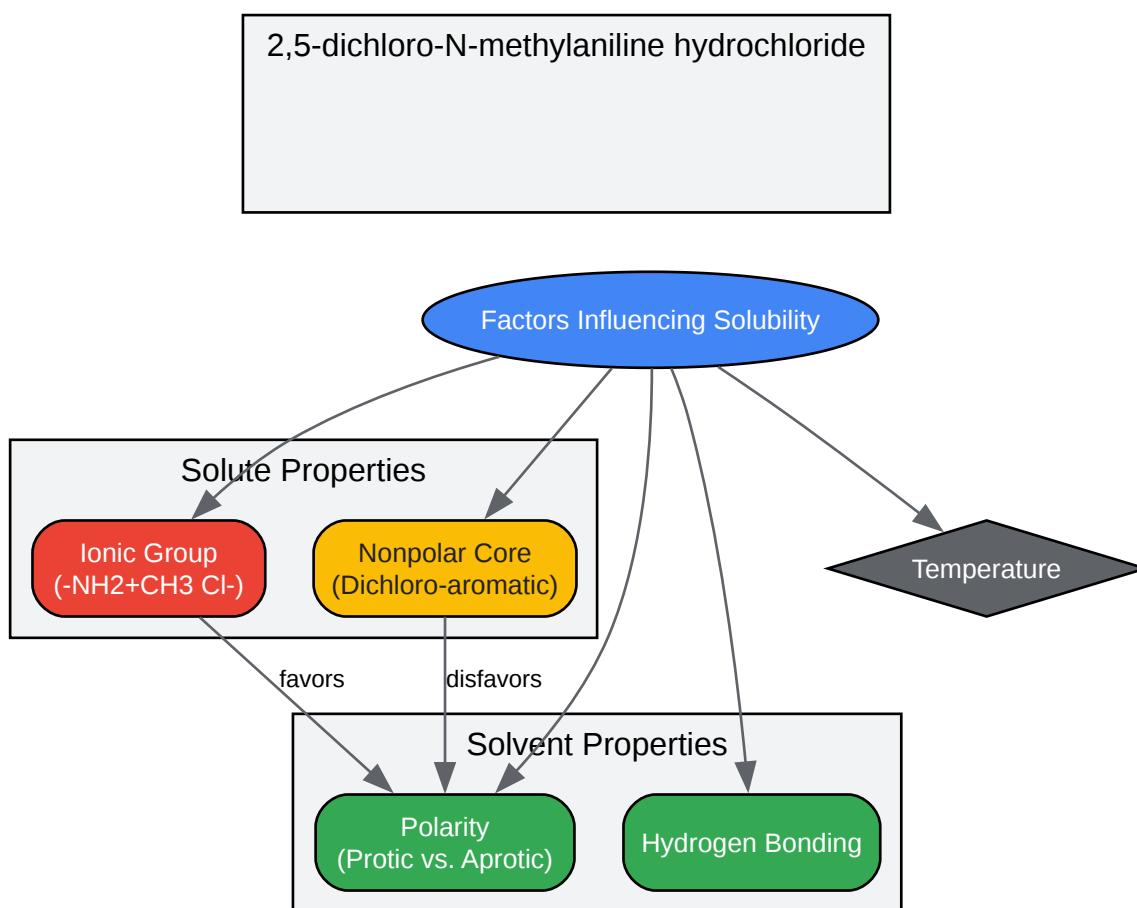
## Abstract

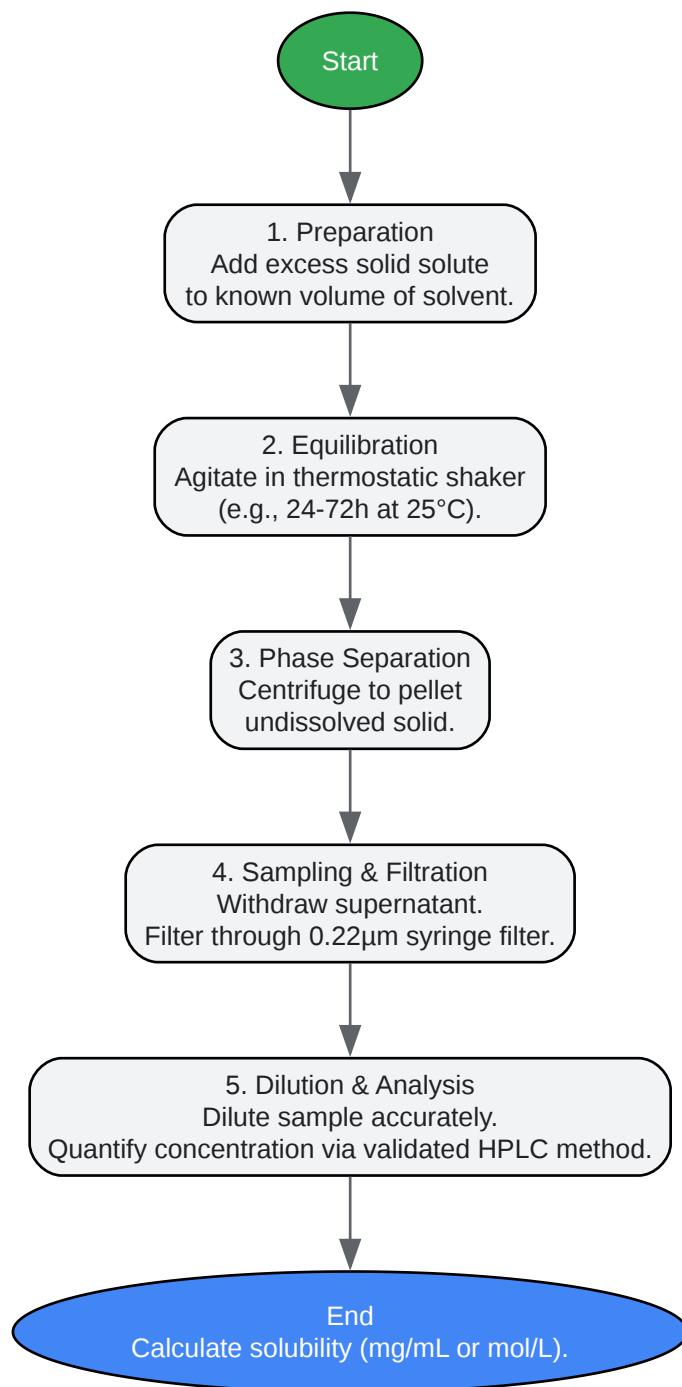
This technical guide provides a comprehensive analysis of the solubility characteristics of **2,5-dichloro-N-methylaniline hydrochloride**. Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical principles governing its solubility, summarizes the available qualitative data, and presents a detailed, field-proven protocol for empirical solubility determination. By synthesizing fundamental physicochemical concepts with practical experimental workflows, this guide aims to equip scientists with the necessary knowledge to effectively handle and utilize this compound in various organic solvent systems.

## Introduction: The Significance of Solubility

**2,5-dichloro-N-methylaniline hydrochloride** ( $C_7H_8Cl_3N$ , M.W.: 212.50 g/mol) is a halogenated aromatic amine derivative used as a chemical intermediate and reagent in various research and synthesis applications, including proteomics and the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> The hydrochloride salt form is specifically designed to enhance stability and, crucially, to modify its solubility profile compared to the free base, 2,5-dichloro-N-methylaniline.<sup>[1][2]</sup>

Understanding the solubility of this compound in organic solvents is paramount for its practical application. Solubility dictates the choice of solvent for chemical reactions, influences the efficiency of purification methods such as crystallization, and is a critical parameter in the formulation of products. This guide provides a foundational understanding of the factors governing the solubility of this specific molecule and a practical framework for its experimental determination.





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## References

- 1. Buy 2,5-dichloro-N-methylaniline hydrochloride | 1193389-58-0 [smolecule.com]
- 2. [solubilityofthings.com](#) [solubilityofthings.com]
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